

Application Note and Protocol: Large-Scale Synthesis of N-(3-bromophenyl)acetamide

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Compound of Interest

Compound Name: *N*-(3-bromophenyl)acetamide

Cat. No.: B1265513

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Abstract

This document provides a detailed protocol for the large-scale synthesis of **N-(3-bromophenyl)acetamide**, an important intermediate in pharmaceutical and organic synthesis. [1] The described method involves the acetylation of 3-bromoaniline with acetic anhydride. This application note includes a comprehensive experimental procedure, safety and handling guidelines, characterization data, and a workflow diagram to ensure reproducibility and safety in a laboratory or pilot plant setting.

Introduction

N-(3-bromophenyl)acetamide serves as a key building block in the development of various pharmaceutically active compounds and fine chemicals. Its synthesis is a fundamental reaction in organic chemistry, typically achieved through the acylation of an aniline derivative. The protocol outlined here is optimized for a larger scale, focusing on yield, purity, and operational safety.

Physicochemical Properties

A summary of the key physical and chemical properties of **N-(3-bromophenyl)acetamide** is presented in Table 1.

Table 1: Physicochemical Data of **N-(3-bromophenyl)acetamide**

Property	Value
Molecular Formula	C ₈ H ₈ BrNO[1][2][3]
Molecular Weight	214.06 g/mol [2][4]
Appearance	White needle-like crystals[1]
Melting Point	87-89 °C[1]
Solubility	Soluble in ethanol and ether; insoluble in water[1]
CAS Number	621-38-5[2][3]

Experimental Protocol

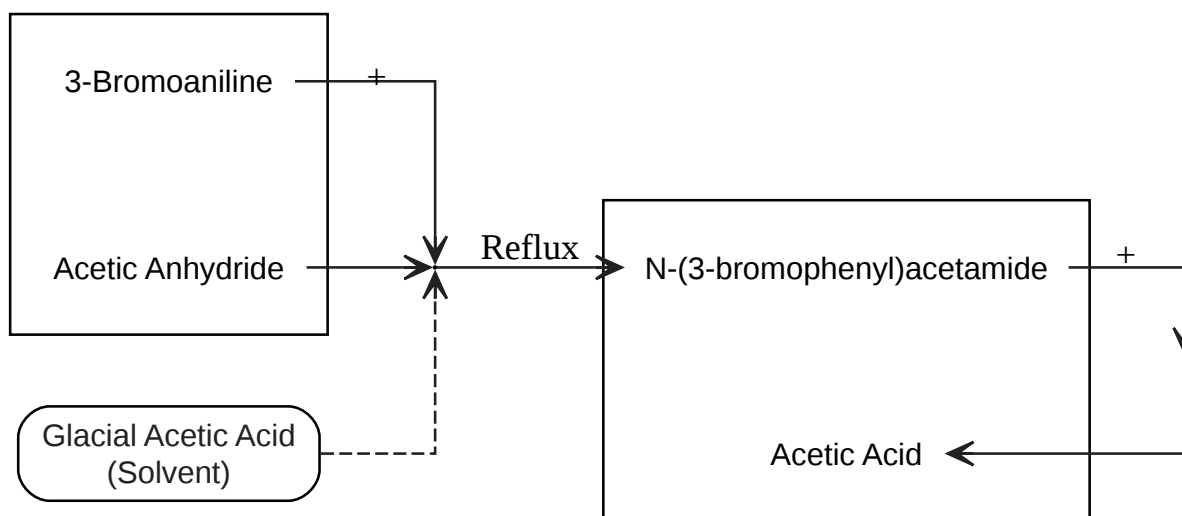
This protocol is adapted from established literature procedures for the acetylation of anilines.[1]

Materials and Equipment

- 3-Bromoaniline
- Acetic Anhydride
- Glacial Acetic Acid
- Ethanol
- Ice
- Large reaction vessel with mechanical stirrer, dropping funnel, and reflux condenser
- Heating mantle
- Buchner funnel and filtration apparatus
- Recrystallization apparatus

- Personal Protective Equipment (PPE): Safety goggles, lab coat, chemical-resistant gloves

Reaction Scheme



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Caption: Reaction scheme for the synthesis of **N-(3-bromophenyl)acetamide**.

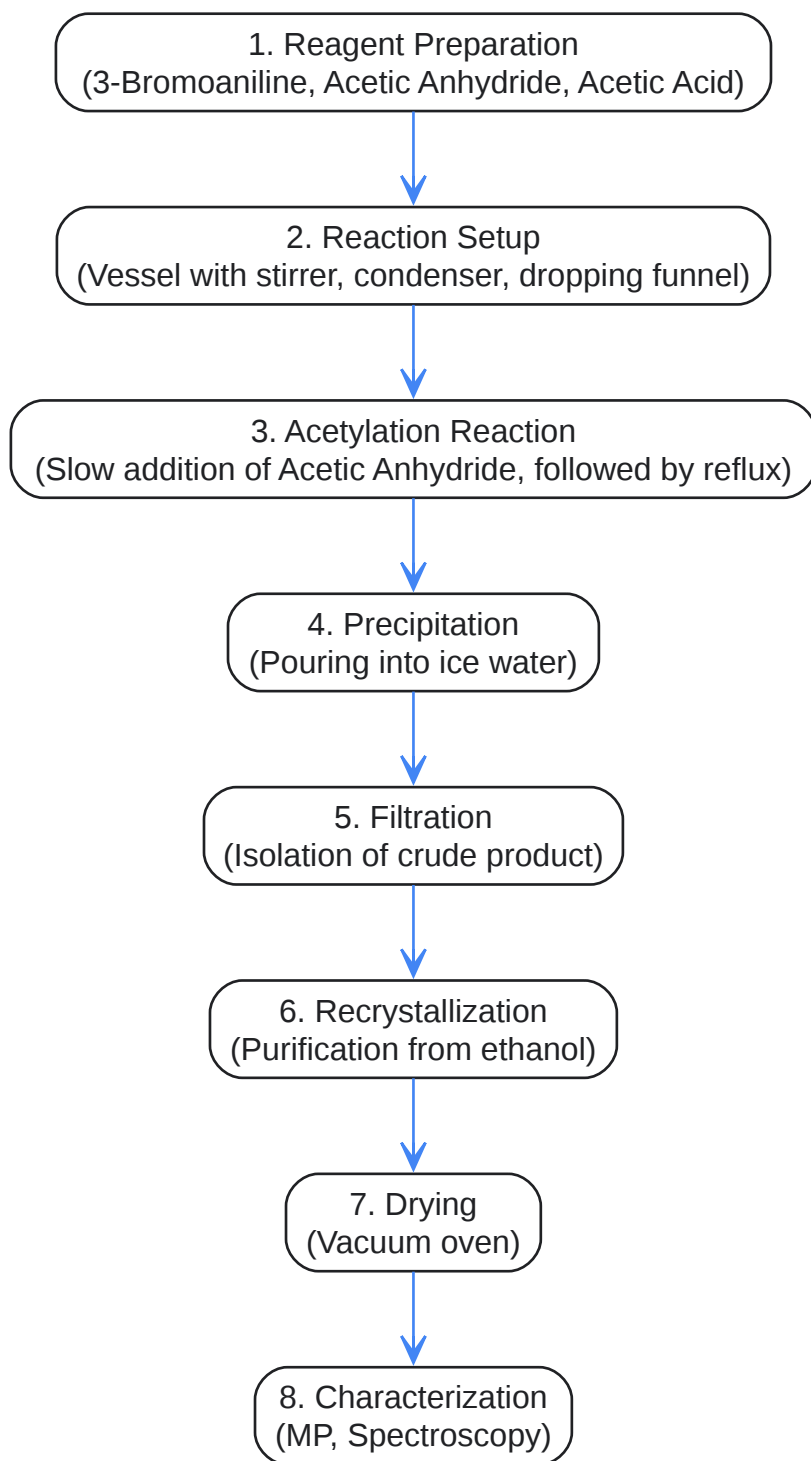
Procedure

- **Reaction Setup:** In a large, well-ventilated fume hood, equip a reaction vessel with a mechanical stirrer, a dropping funnel, and a reflux condenser.
- **Reagent Addition:** Charge the reaction vessel with 3-bromoaniline and an equal volume of glacial acetic acid. Stir the mixture to ensure homogeneity.
- **Acetylation:** Slowly add acetic anhydride to the stirred solution from the dropping funnel. An exothermic reaction will occur. Control the rate of addition to maintain a manageable reaction temperature.
- **Reaction Completion:** After the addition is complete, heat the mixture to reflux for 30 minutes to ensure the reaction goes to completion.[1]
- **Precipitation:** After refluxing, allow the reaction mixture to cool for 30 minutes.[1] Then, carefully pour the mixture into a large beaker containing five times the volume of ice-cold

water. A precipitate of crude **N-(3-bromophenyl)acetamide** will form.

- Isolation: Collect the precipitated solid by vacuum filtration using a Buchner funnel. Wash the solid with cold water to remove any remaining acetic acid and other water-soluble impurities.
- Purification: Recrystallize the crude product from ethanol to obtain pure **N-(3-bromophenyl)acetamide** as white, needle-like crystals.[1]
- Drying: Dry the purified crystals in a vacuum oven at a low temperature.

Experimental Workflow



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Caption: Experimental workflow for the synthesis of **N-(3-bromophenyl)acetamide**.

Safety and Handling

Hazard Identification:

- 3-Bromoaniline: Toxic and an irritant.
- Acetic Anhydride: Corrosive and flammable. Causes severe skin burns and eye damage.
- Acetic Acid: Corrosive.
- **N-(3-bromophenyl)acetamide**): Harmful if swallowed. Causes skin and serious eye irritation. May cause respiratory irritation.[4][5]

Precautionary Measures:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[6][7]
- Handle all chemicals with care, avoiding inhalation, ingestion, and skin contact.
- Have safety equipment such as a safety shower and eyewash station readily available.[6]
- Store reagents and products in tightly sealed containers in a cool, dry, and well-ventilated area.[5]

First Aid:

- In case of skin contact: Immediately wash with plenty of soap and water.[5]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[5]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[5]
- If swallowed: Seek immediate medical attention.

Characterization Data

The synthesized **N-(3-bromophenyl)acetamide** can be characterized using the following methods. Expected results are summarized in Table 2.

Table 2: Characterization Data

Analysis	Expected Result
Melting Point	87-89 °C
¹ H NMR	Consistent with the structure of N-(3-bromophenyl)acetamide
¹³ C NMR	Consistent with the structure of N-(3-bromophenyl)acetamide
Mass Spec (EI)	Molecular ion peak (M ⁺) at m/z = 214 and 216 (due to Br isotopes)

Waste Disposal

Dispose of all chemical waste according to local, state, and federal regulations. Do not pour chemicals down the drain. Contaminated materials should be treated as hazardous waste.

Conclusion

This application note provides a robust and scalable protocol for the synthesis of **N-(3-bromophenyl)acetamide**. By following the detailed experimental procedure and adhering to the safety guidelines, researchers can safely and efficiently produce this valuable chemical intermediate in large quantities. The provided characterization data will aid in confirming the identity and purity of the final product.

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